

# A Comparative Analysis of Heterogeneous and Homogeneous HONO Formation Pathways

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## Compound of Interest

Compound Name: Nitrous acid

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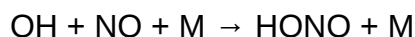
A definitive guide for researchers navigating the complexities of **nitrous acid** (HONO) formation, offering a comparative analysis of heterogeneous and homogeneous pathways. This document provides a synthesis of key experimental findings, quantitative data, and detailed methodologies to support atmospheric chemistry research and drug development applications where reactive nitrogen species are of interest.

**Nitrous acid** (HONO) is a critical atmospheric species, primarily recognized as a major daytime source of the hydroxyl radical (OH), a key oxidant that drives atmospheric chemistry. The formation pathways of HONO are broadly categorized into two types: homogeneous gas-phase reactions and heterogeneous reactions occurring on various surfaces. Understanding the relative contributions and mechanisms of these pathways is crucial for accurate atmospheric modeling and for assessing the impact of nitrogen oxides on air quality and climate. This guide provides a comparative overview of these formation routes, supported by experimental data and detailed protocols.

## Homogeneous HONO Formation: A Gas-Phase Perspective

Homogeneous formation of HONO in the gas phase is primarily governed by the termolecular reaction of hydroxyl radicals (OH) with nitric oxide (NO).

Primary Homogeneous Reaction:



This reaction's significance is most pronounced during the daytime when OH radical concentrations are at their peak. However, its overall contribution to the total HONO budget is often considered secondary to heterogeneous pathways, especially during nighttime.<sup>[1]</sup>

## Quantitative Kinetics of Homogeneous HONO Formation

The rate of the primary homogeneous reaction is dependent on temperature and pressure. The following table summarizes the recommended rate coefficients.

Reaction	Rate Coefficient (k)	Temperature (K)	Pressure (Torr)	Reference
$\text{OH} + \text{NO} + \text{N}_2 \rightarrow \text{HONO} + \text{N}_2$	$k_0 = 7.24 \times 10^{-31}$ $(T/300)^{-2.17} \text{ cm}^6$ molecule <sup>-2</sup> s <sup>-1</sup>	273-333	22-743	[2]
	$k_\infty = 3.3 \times 10^{-12}$ $(T/300)^{-0.3} \text{ cm}^3$ molecule <sup>-1</sup> s <sup>-1</sup>			[2]
	$F_c = 0.53$			[2]

Note: The rate constant is expressed using the Troe formalism, which accounts for the pressure dependence of the reaction.  $k_0$  is the low-pressure limit rate coefficient,  $k_\infty$  is the high-pressure limit rate coefficient, and  $F_c$  is the broadening factor.

## Heterogeneous HONO Formation: The Surface-Mediated Dominance

A substantial body of evidence points to heterogeneous reactions as the dominant source of atmospheric HONO. These reactions involve the conversion of nitrogen dioxide (NO<sub>2</sub>) on various surfaces, including aerosols, ground surfaces, buildings, and soot.

General Heterogeneous Reaction:



This pathway is particularly significant during the night, leading to the accumulation of HONO in the nocturnal boundary layer. However, photo-enhanced heterogeneous reactions are also recognized as a significant daytime source.

## Comparative Quantitative Data for Heterogeneous HONO Formation

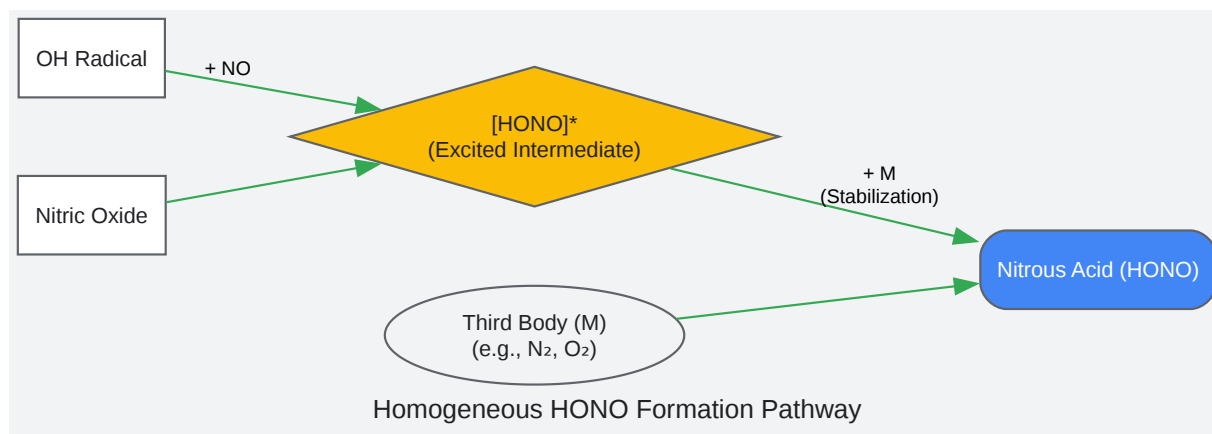
The efficiency of heterogeneous HONO formation is typically quantified by the reactive uptake coefficient ( $\gamma$ ), which represents the fraction of collisions of a gas-phase molecule with a surface that results in a reaction. The HONO yield is the fraction of reacted  $\text{NO}_2$  that produces HONO. The following tables summarize experimental data for various surfaces.

Table 1: Reactive Uptake Coefficients ( $\gamma$ ) of  $\text{NO}_2$  and HONO Yields on Various Surfaces

Surface Type	Experimental Conditions	Reactive Uptake Coefficient ( $\gamma_{\text{NO}_2}$ )	HONO Yield (%)	Reference
Humic Acid	Simulated Sunlight, 7-70% RH, 2.7-280 ppb $\text{NO}_2$	$4.3 \times 10^{-7}$ - $6 \times 10^{-6}$	~40-100	[3][4][5]
Dark	< $10^{-7}$	-	[5]	
Mineral Dust	Simulated Sunlight, 0-90% RH, 10-50 ppb $\text{NO}_2$	$10^{-6}$ - $10^{-5}$ (light) vs. $10^{-7}$ - $10^{-6}$ (dark)	Up to 80.3	[6][7]
Soot	Low $\text{NO}_2$ concentrations (2-115 ppb)	Initially high, rapidly decreases	~100 (initially)	[8]
Titanium Dioxide ( $\text{TiO}_2$ )	Illuminated, 15% RH, 34-400 ppb $\text{NO}_2$	$9.97 \times 10^{-6}$ - $1.26 \times 10^{-4}$	-	[9]

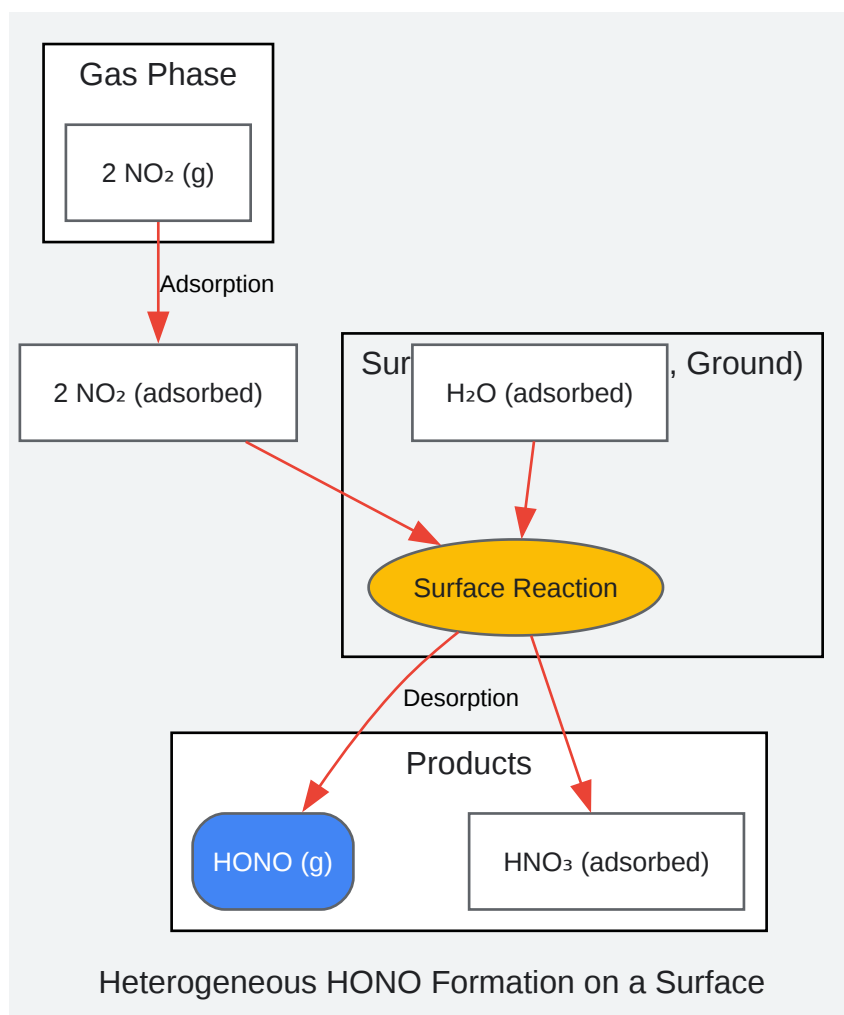
## Signaling Pathways and Logical Relationships

The formation of HONO via both homogeneous and heterogeneous pathways involves a series of chemical reactions and interactions. The following diagrams, generated using the DOT language, illustrate these processes.



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Caption: Homogeneous formation of HONO via the termolecular reaction of OH and NO.



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Caption: Generalized mechanism for heterogeneous HONO formation from  $\text{NO}_2$  on a wet surface.

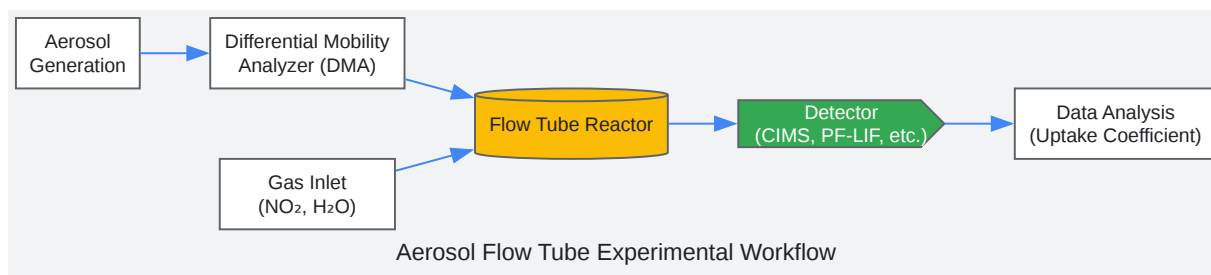
## Experimental Protocols

The investigation of HONO formation pathways relies on sophisticated experimental techniques. Below are outlines of common methodologies.

## Aerosol Flow Tube Experiments for Heterogeneous Reactions

Aerosol flow tubes are widely used to study gas-particle interactions under controlled conditions.

- **Aerosol Generation:** Specific aerosols (e.g., mineral dust, soot, humic acid) are generated and size-selected using a differential mobility analyzer (DMA).
- **Flow Tube Reactor:** The aerosols are introduced into a laminar flow tube reactor. The walls of the reactor are often coated to minimize wall reactions.
- **Gas Introduction:** A known concentration of NO<sub>2</sub>, along with controlled relative humidity, is introduced into the flow tube to react with the aerosols.
- **Reaction Time:** The reaction time is controlled by varying the flow rate or the position of a movable injector.
- **Detection:** The concentrations of reactants (NO<sub>2</sub>) and products (HONO) at the exit of the flow tube are measured using sensitive analytical instruments such as Chemical Ionization Mass Spectrometry (CIMS) or Photo-Fragmentation Laser-Induced Fluorescence (PF-LIF).<sup>[9][10][11]</sup>
- **Data Analysis:** The uptake coefficient ( $\gamma$ ) is calculated from the loss of the reactant and the known surface area of the aerosols.



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Caption: Workflow for studying heterogeneous HONO formation using an aerosol flow tube.

## Smog Chamber Experiments

Smog chambers are large, controlled environments that simulate atmospheric conditions more realistically.

- **Chamber Preparation:** The chamber, typically made of FEP Teflon film, is flushed with purified air to remove any contaminants.[12][13]
- **Characterization:** Background levels of particles and trace gases are measured. The photolysis rates are determined using a chemical actinometer.
- **Injection of Precursors:** Known concentrations of  $\text{NO}_x$ , and in some cases, specific aerosols or volatile organic compounds (VOCs), are injected into the chamber.
- **Initiation of Reaction:** For photochemical studies, the chamber is irradiated with UV lamps that simulate sunlight.
- **Monitoring:** A suite of instruments continuously monitors the concentrations of reactants and products (including HONO,  $\text{NO}_2$ ,  $\text{O}_3$ , and aerosols) over several hours.
- **Data Interpretation:** The evolution of the chemical species is used to infer reaction rates and mechanisms. Wall losses of gases and particles are accounted for in the data analysis.[12]

## Conclusion

The formation of **nitrous acid** is a complex process involving both homogeneous and heterogeneous pathways. While the gas-phase reaction of OH with NO provides a direct route to HONO, heterogeneous reactions of  $\text{NO}_2$  on various surfaces are now widely recognized as the dominant source, particularly for the observed nighttime accumulation and significant daytime concentrations. The efficiency of these heterogeneous pathways is highly dependent on the surface type, relative humidity, and the presence of light. For researchers in atmospheric science and related fields, a thorough understanding of these distinct formation mechanisms, supported by robust quantitative data, is essential for accurately modeling air quality and the atmospheric oxidative capacity. The experimental protocols outlined provide a foundation for further investigations into the remaining uncertainties surrounding HONO chemistry.

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